

literature review of studies validating the use of TES-d15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TES-d15*

Cat. No.: *B12297144*

[Get Quote](#)

Unable to Proceed: Clarification Required for "TES-d15"

A comprehensive literature search for "TES-d15" did not yield specific, relevant results for a product, technology, or scientific method within the fields of life sciences, drug development, or clinical research. The search results contained several possible but unlikely interpretations of the term, none of which align with the context of a validation study comparison guide for researchers and scientists in drug development.

The primary interpretations of the search terms found were:

- Tropospheric Emission Spectrometer (TES): An instrument used by NASA for atmospheric measurements, which is not relevant to biomedical research.[1][2]
- transcranial Electrical Stimulation (tES): A non-invasive brain stimulation technique.[3] While this is a scientific research tool, the "d15" designation does not appear to be a standard modifier in this context.
- Farnsworth D-15 (d15): A well-known test for diagnosing color blindness.[4][5][6] This is a clinical diagnostic tool for vision and is unrelated to drug development research.
- NH-D15: A commercial name for a computer component (CPU cooler), which is not a scientific instrument.[7][8]

Without a clear identification of "**TES-d15**," it is not possible to conduct the requested literature review, extract comparative data, detail experimental protocols, or create the specified visualizations. The term may be a highly specialized or internal designation, a new technology not yet widely published, or a potential typographical error.

To proceed with your request, please provide additional details to clarify the nature of "**TES-d15**." Helpful information would include:

- The full name or a more detailed description of the product, technology, or method.
- The area of research it is used in (e.g., cell biology, genomics, a specific disease area).
- The name of the manufacturer or the research group that developed it.
- Any alternative names or spellings.

Once this information is provided, a thorough and accurate comparison guide can be compiled as requested.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TES | Validation [tes.jpl.nasa.gov]
- 2. ASDC | Projects | TES [asdc.larc.nasa.gov]
- 3. Behavioral Validation of Individualized Low-Intensity Transcranial Electrical Stimulation (tES) Protocols - PMC [pmc.ncbi.nlm.nih.gov]
- 4. xrite.com [xrite.com]
- 5. COLOR BLIND TEST [color-blind-test.com]
- 6. Ishihara Test [colorlitelens.com]
- 7. noctua.at [noctua.at]

- 8. youtube.com [youtube.com]
- To cite this document: BenchChem. [literature review of studies validating the use of TES-d15]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12297144#literature-review-of-studies-validating-the-use-of-tes-d15\]](https://www.benchchem.com/product/b12297144#literature-review-of-studies-validating-the-use-of-tes-d15)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com